

"N-Acetyl-N-(2-methylpropyl)acetamide" efficacy in comparison to known standards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Acetyl-N-(2-methylpropyl)acetamide*

Cat. No.: *B154605*

[Get Quote](#)

N-Acetyl-N-(2-methylpropyl)acetamide: A Review of Available Data

For researchers, scientists, and drug development professionals, this guide provides a summary of the currently available information on **N-Acetyl-N-(2-methylpropyl)acetamide**. Notably, there is a significant lack of publicly available data regarding its efficacy, mechanism of action, and comparative performance against known standards.

This document compiles the existing chemical and physical data for **N-Acetyl-N-(2-methylpropyl)acetamide** to serve as a foundational resource. However, without experimental data on its biological activity, a comparative analysis of its efficacy remains unfeasible at this time.

Chemical and Physical Properties

The following table summarizes the known chemical and physical properties of **N-Acetyl-N-(2-methylpropyl)acetamide**, gathered from various chemical databases.

Property	Value	Source
Molecular Formula	C8H15NO2	[1]
Molecular Weight	157.21 g/mol	[1]
CAS Number	1787-52-6	[2]
IUPAC Name	N-acetyl-N-(2-methylpropyl)acetamide	[2]
Synonyms	Diacetamide, N-isobutyl-; EINECS 217-249-8; N-Acetyl- N-(2-methylpropyl)acetamide	[2]
Boiling Point	229.1°C at 760mmHg	[2]
Flash Point	84.7°C	[2]
Density	0.967g/cm ³	[2]
Canonical SMILES	<chem>CC(C)CN(C(=O)C)C(=O)C</chem>	[1]
InChI Key	WQJBTSUJPQKSOP- UHFFFAOYSA-N	[1]
Hydrogen Bond Acceptor Count	2	[2]
Hydrogen Bond Donor Count	0	[2]
Water Solubility	26180 mg/L @ 25 °C (estimated)	[3]

It is important to note that some sources refer to a similar compound, N-(2-methylpropyl)acetamide (CAS 1540-94-9), which has a different molecular formula (C6H13NO) and weight (approximately 115.17 g/mol).[4][5] This distinction is critical for researchers sourcing chemical entities.

Efficacy and Comparative Analysis

Currently, there is no publicly available scientific literature detailing the efficacy of **N-Acetyl-N-(2-methylpropyl)acetamide** in any biological system. Consequently, a comparison of its performance with any known standards is not possible. The Human Metabolome Database and FooDB note that the related compound N-(2-methylpropyl)acetamide has been detected in alcoholic beverages, which may suggest its use as a potential biomarker for consumption, but this is not indicative of therapeutic or biological efficacy.^[6]

Mechanism of Action

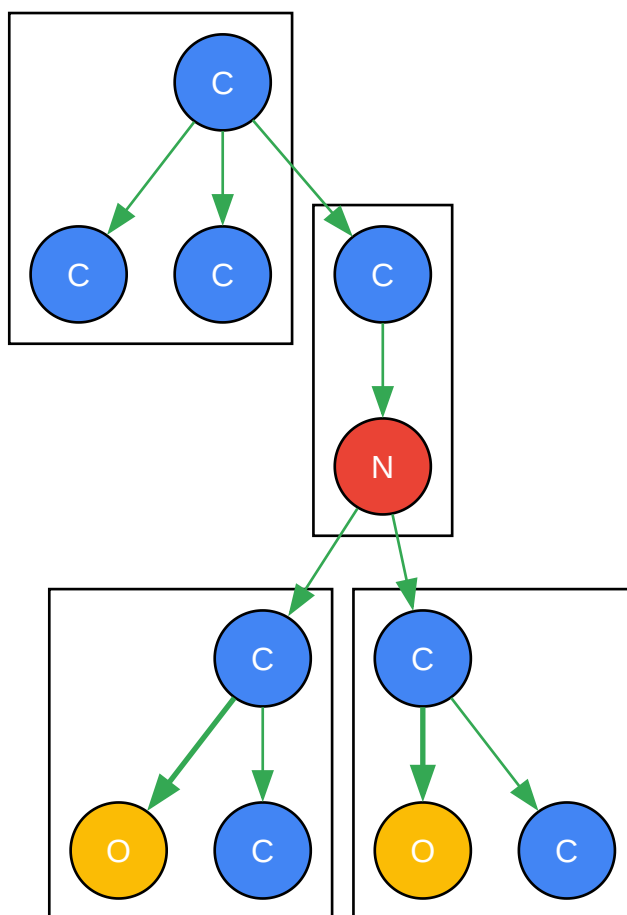
The mechanism of action for **N-Acetyl-N-(2-methylpropyl)acetamide** has not been elucidated in any available studies. Without experimental data, any discussion of its potential signaling pathways or molecular interactions would be purely speculative.

Experimental Protocols

As no experimental studies detailing the efficacy or mechanism of action of **N-Acetyl-N-(2-methylpropyl)acetamide** have been found, there are no key experimental protocols to report.

Visualizations

Due to the lack of data on signaling pathways or experimental workflows, a diagram representing the chemical structure of **N-Acetyl-N-(2-methylpropyl)acetamide** is provided below to fulfill the visualization requirement.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GSRS [gsrs-dev-public.ncats.io]
- 2. chembk.com [chembk.com]
- 3. N-isobutyl acetamide, 1540-94-9 [thegoodscentscompany.com]
- 4. Acetamide, N-(2-methylpropyl)- [webbook.nist.gov]
- 5. Page loading... [wap.guidechem.com]

- 6. Human Metabolome Database: Showing metabocard for N-(2-Methylpropyl)acetamide (HMDB0034203) [hmdb.ca]
- To cite this document: BenchChem. ["N-Acetyl-N-(2-methylpropyl)acetamide" efficacy in comparison to known standards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154605#n-acetyl-n-2-methylpropyl-acetamide-efficacy-in-comparison-to-known-standards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com